

3-Benzene­sulfonylpropylamine hydrochloride chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Benzene­sulfonylpropylamine
hydrochloride

Cat. No.: B1287049

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An In-depth Technical Guide to 3-Benzene­sulfonylpropylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Benzene­sulfonylpropylamine hydrochloride** (CAS No: 98510-51-1), a versatile chemical intermediate. Due to its role as a building block in organic synthesis, this document outlines its chemical and physical properties. While detailed experimental protocols and specific biological activity data for this compound are not extensively available in peer-reviewed literature, this guide summarizes its known characteristics and potential applications based on information from chemical suppliers. A generalized workflow is presented to illustrate its application in synthetic chemistry.

Chemical Structure and Properties

3-Benzene­sulfonylpropylamine hydrochloride is a hydrochloride salt featuring a benzenesulfonyl group, which enhances its reactivity.^[1] Its structure is characterized by a propyl amine chain attached to a benzenesulfonyl moiety.

Chemical Structure:

Physicochemical and Identification Data

The following table summarizes the key quantitative and identifying information for **3-Benzene sulfonylpropylamine hydrochloride**.

Property	Value	Reference(s)
CAS Number	98510-51-1	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂ S·HCl	[1]
Molecular Weight	235.73 g/mol	[1]
Appearance	White crystalline powder	[1]
Purity	≥ 99% (HPLC)	[1]
Storage Conditions	Store at 0-8 °C	[1]

Applications in Research and Development

3-Benzene sulfonylpropylamine hydrochloride primarily serves as a crucial intermediate in the synthesis of more complex molecules. Its excellent solubility in water makes it a suitable candidate for various applications in drug formulation and synthesis.[\[1\]](#)

General applications include:

- Pharmaceutical Development: It is a building block in the synthesis of various pharmaceuticals, particularly in the development of drugs targeting neurological disorders.[\[1\]](#)
- Biochemical Research: The compound is utilized in studies investigating enzyme inhibition.[\[1\]](#)
- Agrochemical Formulations: It is also explored in the development of agrochemicals.[\[1\]](#)

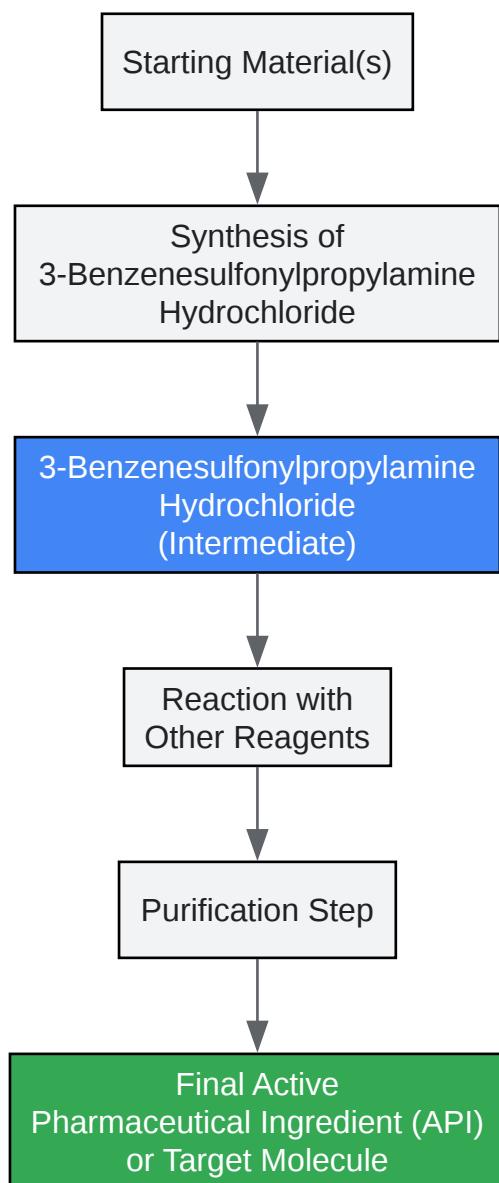
Experimental Protocols

Detailed experimental protocols for the synthesis or use of **3-Benzene sulfonylpropylamine hydrochloride** are not readily available in published scientific literature. Its application is

typically as a reactant in larger synthetic procedures, the specifics of which would be found in patents or publications related to the final, more complex molecules being synthesized.

Visualization of Synthetic Workflow

As a chemical intermediate, **3-BenzeneSulfonylpropylamine hydrochloride** is used in multi-step synthetic processes. The following diagram illustrates a generalized workflow where this compound could be utilized as a building block.



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References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [3-Benzenesulfonylpropylamine hydrochloride chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1287049#3-benzenesulfonylpropylamine-hydrochloride-chemical-structure-and-cas-number>

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